

Demeton: A Technical Guide to its Chemical Identity, Biological Activity, and Analysis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Demeton is an organophosphate insecticide and acaricide, notable for being one of the first systemic pesticides. It exists as a mixture of two isomers, **Demeton**-O and **Demeton**-S. This technical guide provides a comprehensive overview of **Demeton**'s chemical identifiers, its primary mechanism of action through acetylcholinesterase inhibition, its metabolic pathways, and toxicological profile. Detailed experimental protocols for relevant biological assays and analytical methods are also presented. The document aims to serve as a thorough resource for researchers and professionals in the fields of toxicology, pharmacology, and drug development.

Chemical Identifiers and Properties

Demeton is a mixture of two isomers: the thiono isomer (**Demeton**-O) and the thiolo isomer (**Demeton**-S).[1] The technical product is typically a mixture of these two in a 2:1 ratio of **Demeton**-S to **Demeton**-O.[1]

Chemical Identifiers

A comprehensive list of chemical identifiers for **Demeton** and its individual isomers is provided in the table below.



Identifier	Demeton (Mixture)	Demeton-O	Demeton-S
CAS Number	8065-48-3[1]	298-03-3	126-75-0[1]
PubChem CID	24722[1]	9273	24723
IUPAC Name	Mixture of O,O-Diethyl O-[2-(ethylthio)ethyl] phosphorothioate and O,O-Diethyl S-[2- (ethylthio)ethyl] phosphorothioate	O,O-Diethyl O-[2- (ethylthio)ethyl] phosphorothioate	O,O-Diethyl S-[2- (ethylthio)ethyl] phosphorothioate
Molecular Formula	C8H19O3PS2	C8H19O3PS2	C8H19O3PS2
Molecular Weight	258.34 g/mol	258.34 g/mol	258.34 g/mol
InChl Key	FAXIJTUDSBIMHY- UHFFFAOYSA-N[1]	JANTEVJWSSHCLB- UHFFFAOYSA-N	GRPRVIYRYGLIJU- UHFFFAOYSA-N
SMILES	CCOP(=S) (OCC)OCCSCC.CCO P(=O) (OCC)SCCSCC[1]	CCOP(=S) (OCC)OCCSCC	CCOP(=O) (OCC)SCCSCC
Synonyms	Systox, Mercaptofos, Demox[1]	Isosystox, Thioldemeton	

Physicochemical Properties

Property	Value
Appearance	Amber, oily liquid[1]
Odor	Sulfur-like[1]
Boiling Point	128 °C at 1 mmHg (Demeton-S)[1]
Solubility in Water	2.0 g/100 mL (Demeton-S)

Synthesis



The synthesis of **Demeton** involves the reaction of 2-(ethylthio)ethanol with O,O-diethyl phosphorochloridothioate.[1] This reaction produces a mixture of the **Demeton**-O and **Demeton**-S isomers.

Experimental Protocol: General Synthesis of Demeton

Disclaimer: This protocol is a general description and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

Materials:

- 2-(ethylthio)ethanol
- O,O-diethyl phosphorochloridothioate
- Toluene (or other suitable solvent)
- · Anhydrous sodium carbonate
- Metallic copper (catalyst)

Procedure:

- In a reaction vessel, dissolve 2-(ethylthio)ethanol in toluene.
- Add anhydrous sodium carbonate to the solution.
- Introduce a catalytic amount of metallic copper.
- Slowly add O,O-diethyl phosphorochloridothioate to the reaction mixture while stirring.
- The reaction is typically carried out at a controlled temperature.
- Upon completion, the reaction mixture is worked up to isolate the **Demeton** isomers. This
 may involve filtration to remove solids and distillation under reduced pressure to purify the
 product.

Note: This reaction yields a mixture of **Demeton**-O and **Demeton**-S. Further purification steps, such as chromatography, would be required to separate the individual isomers.



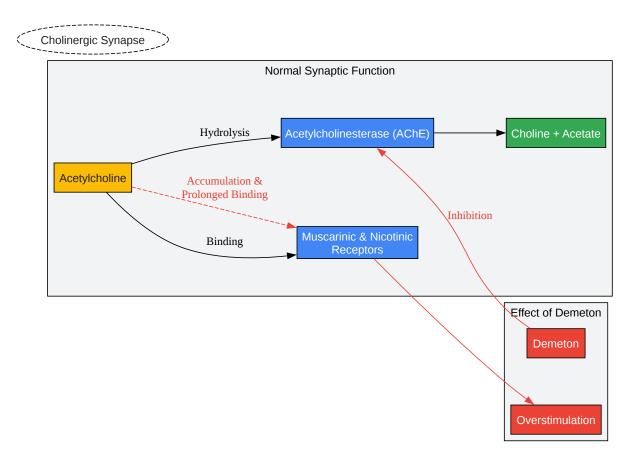
Mechanism of Action and Signaling Pathways

The primary mechanism of toxicity for **Demeton** is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for the breakdown of the neurotransmitter acetylcholine.[2]

Acetylcholinesterase Inhibition

Inhibition of AChE by **Demeton** leads to an accumulation of acetylcholine at cholinergic synapses, resulting in overstimulation of muscarinic and nicotinic receptors. This disruption of the cholinergic system is responsible for the acute toxic effects observed.





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Caption: Inhibition of Acetylcholinesterase by **Demeton**.

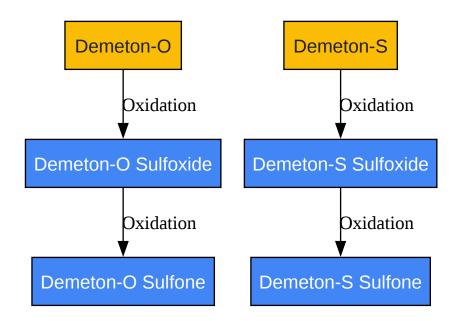
Other Signaling Pathways



The primary and well-documented signaling impact of **Demeton** is the disruption of cholinergic signaling. Extensive research on the effects of **Demeton** on other specific signaling pathways, such as the PI3K/Akt or MAPK pathways, is not readily available in the public literature. This is likely due to its status as an older and now largely discontinued pesticide. The focus of toxicological studies has been on its potent and acute effects on the nervous system.

Metabolism

Demeton undergoes metabolic transformation in vivo, primarily through oxidation of the thioether group.[1]



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Caption: Metabolic pathway of **Demeton** isomers.

Toxicity

Demeton is highly toxic to mammals. The toxicity can vary between the two isomers, with **Demeton**-S generally being more toxic than **Demeton**-O.



Species	Route	LD50 (mg/kg)
Rat (Demeton-S)	Oral	1.5[1]
Rat (Demeton-O)	Oral	7.5[1]
Rabbit	Oral	5 (LDLo)[1]
Mouse	Oral	7.85 (LDLo)[1]

Experimental Protocols Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for determining AChE activity and its inhibition.[3]

Materials:

- Acetylcholinesterase (AChE) solution
- Acetylthiocholine iodide (ATCI), substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), Ellman's reagent
- Phosphate buffer (e.g., pH 8.0)
- Demeton solution (or other inhibitor)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare working solutions of AChE, ATCI, and DTNB in phosphate buffer.
- In a 96-well plate, add a specific volume of phosphate buffer to each well.
- Add the **Demeton** solution at various concentrations to the test wells. Include a control well
 with no inhibitor.



- Add the AChE solution to all wells except for a blank.
- Incubate the plate for a predefined period (e.g., 15 minutes) at a controlled temperature (e.g., 37°C) to allow the inhibitor to interact with the enzyme.
- Initiate the reaction by adding the ATCI substrate to all wells.
- Immediately add DTNB to all wells.
- Measure the absorbance at 412 nm at regular intervals using a microplate reader.
- The rate of color change is proportional to the AChE activity. Calculate the percentage of inhibition for each **Demeton** concentration.

Analysis of Demeton Residues in Soil (GC-FPD/NPD)

This protocol outlines a general procedure for the extraction and analysis of **Demeton** from soil samples using gas chromatography with a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD).[4]

Materials:

- Soil sample
- Acetonitrile
- Dichloromethane
- Anhydrous sodium sulfate
- Gas chromatograph with FPD or NPD
- Appropriate GC column (e.g., capillary column suitable for organophosphate analysis)
- Demeton analytical standard

Procedure: 1. Extraction: a. Weigh a known amount of the soil sample. b. Extract the soil sample with a mixture of water and acetonitrile using sonication. c. Partition the pesticides into



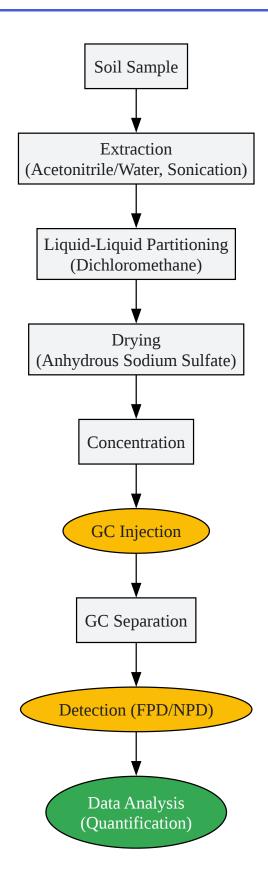
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dichloromethane. d. Dry the dichloromethane extract with anhydrous sodium sulfate. e. Concentrate the extract to a small volume.

2. Gas Chromatography Analysis: a. Inject a known volume of the concentrated extract into the GC. b. The GC is programmed with a specific temperature gradient to separate the components of the mixture. c. The FPD or NPD detects the phosphorus and/or nitrogen atoms in the **Demeton** molecule as it elutes from the column. d. Identify and quantify **Demeton** by comparing the retention time and peak area to that of a known analytical standard.





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Caption: Workflow for **Demeton** residue analysis in soil.



Conclusion

Demeton is a potent organophosphate pesticide with a well-characterized mechanism of action centered on the inhibition of acetylcholinesterase. This guide has provided a detailed summary of its chemical properties, synthesis, biological activity, and analytical methods. The provided experimental protocols offer a starting point for researchers investigating the effects and detection of **Demeton**. While its use has been largely discontinued due to high toxicity, the study of **Demeton** and similar organophosphates remains relevant for understanding neurotoxicology and for the development of potential antidotes and therapeutic interventions for organophosphate poisoning.

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- To cite this document: BenchChem. [Demeton: A Technical Guide to its Chemical Identity, Biological Activity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052138#demeton-cas-number-and-chemical-identifiers]

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